

Erucyl Alcohol (CAS No. 629-98-1): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 13-Docosen-1-ol, (13Z)-

Cat. No.: B15156993

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Erucyl alcohol, systematically known as (Z)-docos-13-en-1-ol, is a long-chain, monounsaturated fatty alcohol.^[1] With its unique physicochemical properties, it serves as a versatile molecule in various industrial and research applications, including roles as a surfactant, lubricant, and a potential component in drug delivery systems. This guide provides an in-depth overview of the chemical and physical properties, potential biological activities, and experimental considerations for Erucyl alcohol, tailored for a scientific audience.

Physicochemical Properties

Erucyl alcohol is characterized as a white, soft, and nearly odorless solid at room temperature. It is soluble in alcohol and the majority of organic solvents. The key quantitative properties of Erucyl alcohol are summarized in the tables below.

Table 1: General and Physical Properties of Erucyl Alcohol

Property	Value	Source(s)
CAS Number	629-98-1	
Molecular Formula	C22H44O	[1]
Molecular Weight	324.58 g/mol	
Appearance	White, soft solid	
Melting Point	33-35 °C	[2]
Boiling Point	225 °C at 5 mmHg; 420.37 °C at 760 mmHg (estimated)	[2]
Density	0.847 g/cm ³	
Refractive Index	1.463	
Flash Point	123.4 °C (254 °F)	[2]
Solubility	Soluble in alcohol and most organic solvents; 0.0002347 mg/L in water (estimated)	[2]

Table 2: Spectroscopic Data for Erucyl Alcohol

Spectroscopic Technique	Key Features	Source(s)
^1H NMR	Data available on PubChem, acquired on a BRUKER AC-300 instrument. Protons adjacent to the hydroxyl group are expected in the 3.4-4.5 ppm region. The hydroxyl proton itself typically appears as a broad singlet, with its position being variable.	[1][3]
IR Spectroscopy	A strong, broad O-H stretching band is characteristic in the 3300-3400 cm^{-1} region. A strong C-O stretching band is expected near 1000 cm^{-1} .	[1][3]

Synthesis and Analysis: Experimental Protocols

While specific, detailed protocols for Erucyl alcohol are not readily available in the public domain, representative methodologies can be adapted from procedures for similar long-chain fatty alcohols.

Representative Synthesis Protocol: Reduction of Erucic Acid Ester

The synthesis of Erucyl alcohol can be achieved through the reduction of an erucic acid ester, such as methyl erucate. This method is analogous to the synthesis of other fatty alcohols from their corresponding fatty acid esters.

Methodology:

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a mechanical stirrer, a reflux condenser, and a dropping funnel. The system is maintained under an inert atmosphere (e.g., nitrogen or argon).

- **Reducing Agent:** A suspension of a suitable reducing agent, such as lithium aluminum hydride (LiAlH_4), in an anhydrous ether (e.g., diethyl ether or tetrahydrofuran) is prepared in the reaction flask and cooled in an ice bath.
- **Ester Addition:** A solution of methyl erucate in the same anhydrous solvent is added dropwise from the dropping funnel to the stirred suspension of the reducing agent at a rate that maintains a gentle reflux.
- **Reaction Progression:** After the addition is complete, the reaction mixture is stirred at room temperature or gently heated to ensure the reaction goes to completion.
- **Quenching:** The reaction is carefully quenched by the slow, sequential addition of water, followed by a sodium hydroxide solution, and then more water to precipitate the aluminum salts.
- **Extraction and Purification:** The organic layer is decanted or filtered. The aqueous layer is extracted with additional ether. The combined organic extracts are washed with brine, dried over an anhydrous salt (e.g., MgSO_4), and the solvent is removed under reduced pressure. The crude Erucyl alcohol is then purified by vacuum distillation or recrystallization.

Representative Analytical Protocol: GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is a standard method for the identification and quantification of fatty alcohols.

Methodology:

- **Sample Preparation and Derivatization:**
 - For complex matrices, a saponification step using ethanolic KOH may be necessary to liberate the free alcohol.
 - The alcohol is then extracted with a non-polar solvent like hexane or petroleum ether.
 - To improve volatility and chromatographic performance, the hydroxyl group is typically derivatized. A common method is silylation, where the sample is treated with a reagent like

N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) with a catalyst such as trimethylchlorosilane (TMCS) and heated to form the trimethylsilyl (TMS) ether derivative.

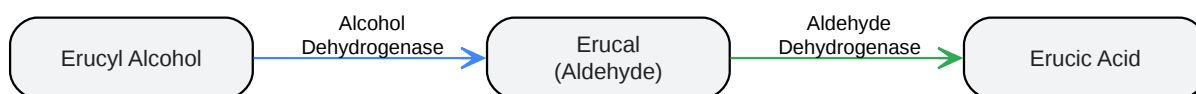
- GC-MS Conditions:
 - Gas Chromatograph: Equipped with a capillary column suitable for lipid analysis (e.g., a non-polar or medium-polarity column like a DB-5ms or HP-5ms).
 - Oven Temperature Program: A temperature gradient is used, for example, starting at a lower temperature (e.g., 150 °C), holding for a few minutes, and then ramping up to a higher temperature (e.g., 300 °C) to ensure elution of the high-boiling-point Erucyl alcohol derivative.
 - Carrier Gas: Helium at a constant flow rate.
 - Injection: Splitless injection mode is typically used for trace analysis.
 - Mass Spectrometer: Operated in electron ionization (EI) mode. Data is acquired in full scan mode to identify the compound based on its mass spectrum and in selected ion monitoring (SIM) mode for quantification.

Biological Activity and Potential Applications in Drug Development

Direct research on the specific biological activities and signaling pathways of Erucyl alcohol is limited. However, insights can be drawn from studies on structurally related long-chain monounsaturated fatty acids (LCMUFAs) and other fatty alcohols.

Potential Metabolic Pathway

Long-chain fatty alcohols can be metabolized in the body. Studies have shown that fatty alcohols incorporated into lipid nanoparticles can be metabolized by alcohol dehydrogenase (ADH) enzymes.^{[4][5]} This suggests a plausible metabolic pathway for Erucyl alcohol, where it is oxidized to its corresponding aldehyde, erucal, which can then be further oxidized to erucic acid.

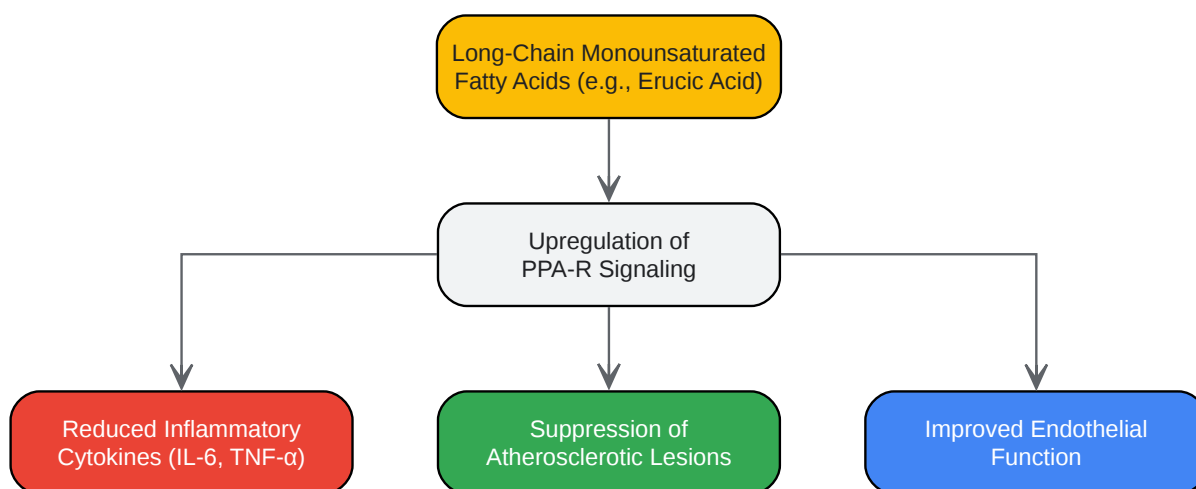


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Plausible metabolic pathway of Erucyl alcohol.

Potential Cardiovascular and Anti-Inflammatory Effects

Research on LCMUFAs, such as C20:1 and C22:1 fatty acids, has indicated beneficial cardiovascular effects. These fatty acids have been shown to improve endothelial function, reduce atherosclerotic lesions, and lower levels of inflammatory cytokines like IL-6 and TNF- α in animal models.[6][7] One proposed mechanism for these effects is the upregulation of PPAR (peroxisome proliferator-activated receptor) signaling pathways in the liver.[8] While these studies focus on the carboxylic acid counterparts, it is plausible that Erucyl alcohol, through its metabolism to erucic acid, could contribute to similar biological outcomes.



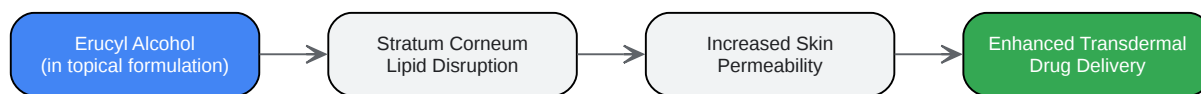
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Potential effects of LCMUFAs via PPAR signaling.

Application as a Skin Penetration Enhancer

Fatty alcohols are known to act as chemical penetration enhancers for transdermal drug delivery.[9][10] They are thought to increase the permeability of the stratum corneum by

disrupting its highly ordered lipid structure. Studies on saturated fatty alcohols have demonstrated that their efficacy as penetration enhancers is dependent on their carbon chain length.[9] Erucyl alcohol, with its long C22 chain, is a candidate for use in topical and transdermal formulations to improve the delivery of active pharmaceutical ingredients.



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Workflow of Erucyl alcohol as a skin penetration enhancer.

Safety and Handling

While a specific, comprehensive toxicology report for Erucyl alcohol is not widely available, general safety precautions for handling fatty alcohols should be observed. It is described as combustible.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- **Handling:** Avoid contact with skin, eyes, and clothing. Use in a well-ventilated area and avoid generating dust. Keep away from heat, sparks, and open flames.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.
- **Disposal:** Dispose of in accordance with local, regional, and national regulations.

Conclusion

Erucyl alcohol is a long-chain fatty alcohol with well-defined physicochemical properties and significant potential in various scientific and industrial fields. While direct research into its biological activities is still emerging, its structural similarity to bioactive long-chain fatty acids suggests promising avenues for investigation, particularly in the areas of cardiovascular health and drug delivery. The representative experimental protocols provided in this guide offer a foundation for researchers to work with this compound. As with any chemical, appropriate safety and handling procedures must be followed. Further research is warranted to fully

elucidate the metabolic pathways, biological signaling, and toxicological profile of Erucyl alcohol.

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